

Application Notes and Protocols for Syntide 2 TFA in Kinase Assays

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Compound of Interest

Compound Name: Syntide 2 tfa

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Introduction

Syntide 2, a synthetic peptide derived from the phosphorylation site 2 of glycogen synthase, is a widely recognized substrate for Ca^{2+} /calmodulin-dependent protein kinase II (CaMKII).[1][2] Its utility also extends to other kinases such as Protein Kinase C (PKC).[1] The trifluoroacetate (TFA) salt of Syntide 2 is a common formulation used in research. These application notes provide detailed protocols for utilizing **Syntide 2 TFA** in both radioactive and non-radioactive kinase assays to measure the activity of CaMKII and other relevant kinases.

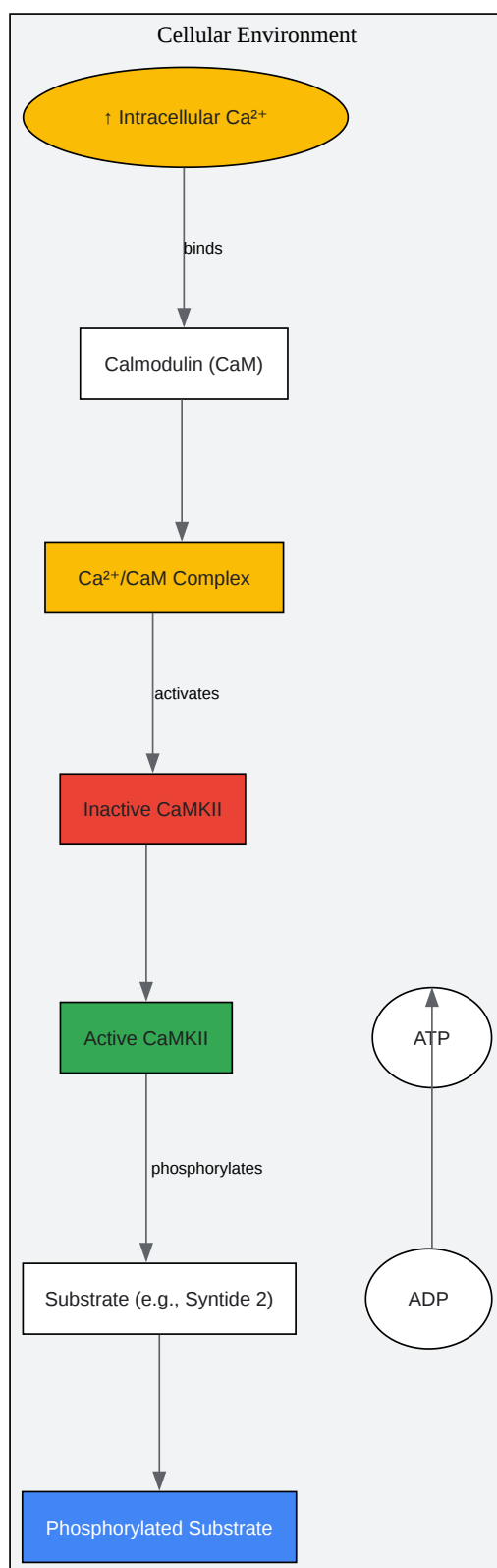
Core Principles of Kinase Assays Using Syntide 2

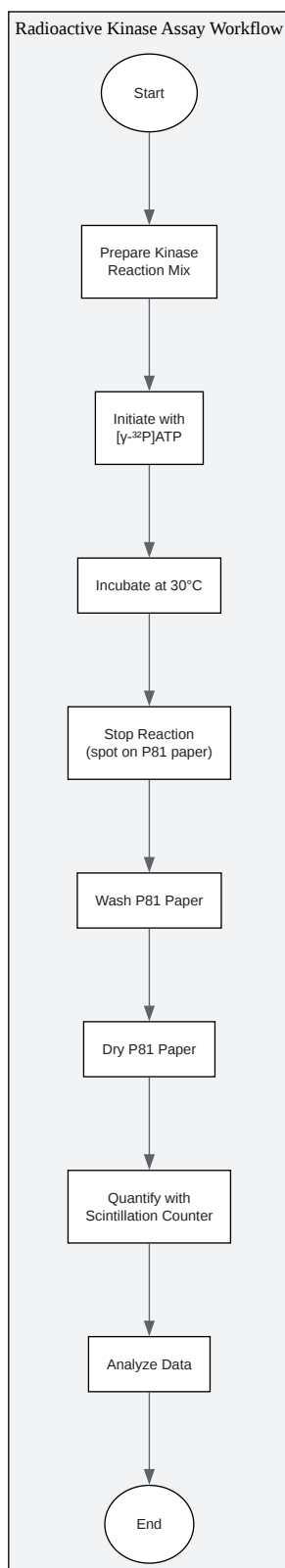
Kinase assays with Syntide 2 are designed to quantify the transfer of a phosphate group from ATP to a specific serine residue within the Syntide 2 peptide sequence (Pro-Leu-Ala-Arg-Thr-Leu-Ser-Val-Ala-Gly-Leu-Pro-Gly-Lys-Lys). The rate of this phosphorylation is directly proportional to the activity of the kinase being assayed. The detection of the phosphorylated Syntide 2 can be achieved through various methods, primarily categorized as radioactive and non-radioactive assays.

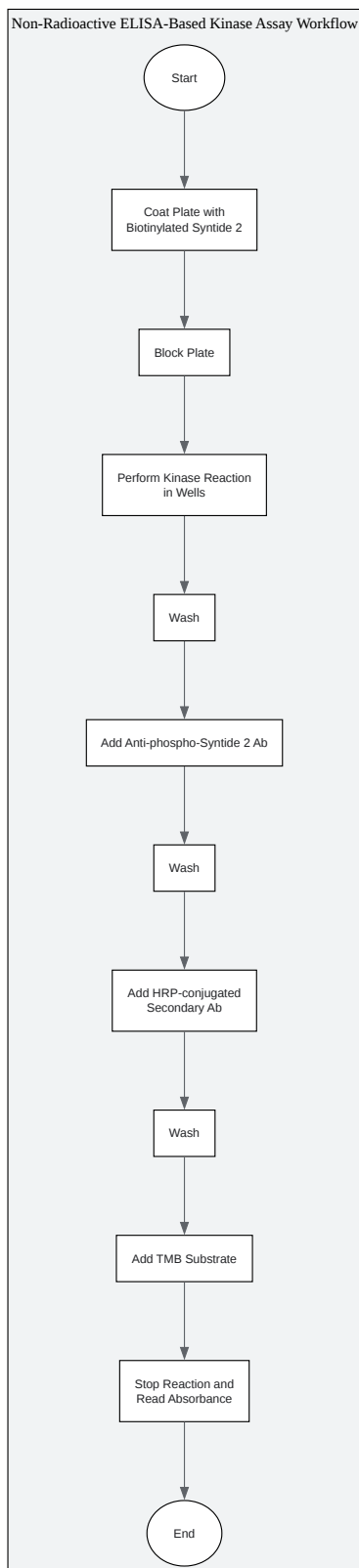
Signaling Pathway Context:

CaMKII is a key signaling protein involved in numerous cellular processes, including synaptic plasticity, which is fundamental to learning and memory.[3] Its activation is triggered by an

increase in intracellular calcium ions (Ca^{2+}), which bind to calmodulin (CaM). The Ca^{2+} /CaM complex then binds to and activates CaMKII, enabling it to phosphorylate its substrates, such as Syntide 2.







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References

- 1. Studying CaMKII: Tools and standards - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Heterogeneity in human hippocampal CaMKII transcripts reveals allosteric hub-dependent regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CaMKII binds both substrates and activators at the active site - PMC [pmc.ncbi.nlm.nih.gov]
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